

# Application Notes & Protocols: Measuring the Redshift of Distant Galaxies

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## Abstract

This document provides a detailed protocol for measuring the cosmological redshift ( $z$ ) of distant galaxies, with a specific focus on massive elliptical galaxies such as IC 1101. Redshift is a fundamental observable in cosmology, indicating the expansion of the universe.<sup>[1][2]</sup> Its precise measurement allows for the determination of a galaxy's recession velocity and distance, which are critical for understanding large-scale structure and the evolution of the cosmos.<sup>[3][4]</sup> The primary and most accurate method for this measurement is optical spectroscopy, which involves analyzing the spectral features of light from the galaxy.<sup>[5][6]</sup> This protocol outlines the necessary steps from observation and data acquisition to data reduction and final redshift calculation.

## Introduction to Cosmological Redshift

The light from distant galaxies is observed to be stretched to longer, redder wavelengths. This phenomenon, known as cosmological redshift, is a direct consequence of the expansion of space itself.<sup>[1]</sup> As light travels through the expanding universe, its wavelength is elongated.<sup>[1][5]</sup> By measuring the extent of this stretching for specific, identifiable features in a galaxy's spectrum, we can quantify the redshift.

The redshift, denoted by  $z$ , is calculated using the formula:

$$z = (\lambda_{\text{observed}} - \lambda_{\text{rest}}) / \lambda_{\text{rest}}$$

Where:

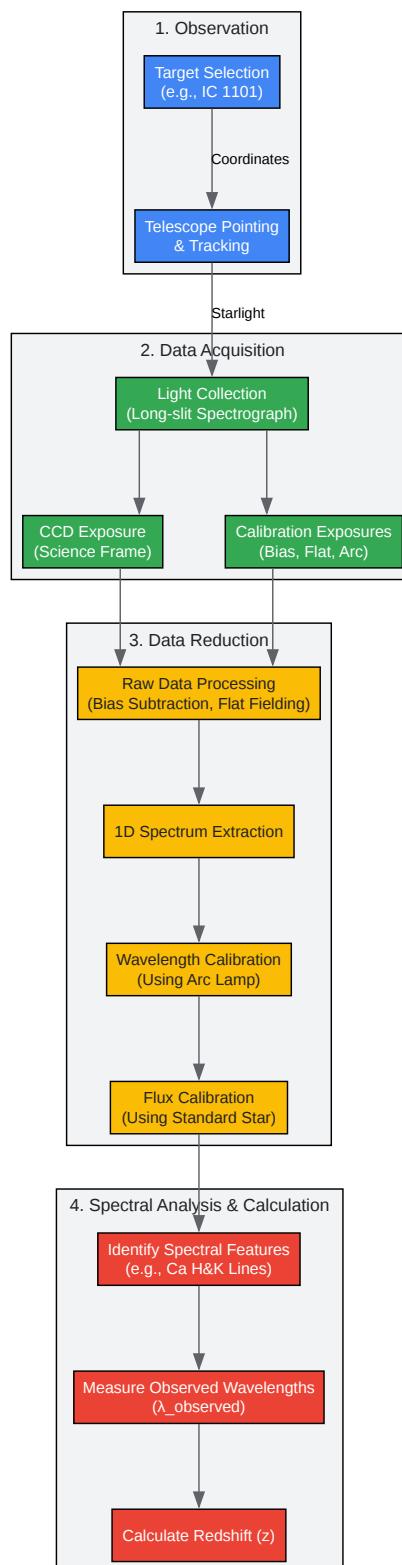
- $\lambda_{\text{observed}}$  is the wavelength of a spectral feature as measured at the telescope.
- $\lambda_{\text{rest}}$  is the known wavelength of that same feature as measured in a laboratory on Earth (the "rest-frame" wavelength).[\[4\]](#)

For distant galaxies like the supergiant elliptical IC 1101, which has a spectroscopic redshift of approximately  $z = 0.078054$ , the light is dominated by an older stellar population.[\[7\]](#) Therefore, its spectrum is characterized by distinct absorption lines (dark lines where light has been absorbed by elements in the stars' atmospheres) rather than strong emission lines.[\[8\]](#) This protocol will focus on using these absorption features.

## Experimental Workflow Overview

The process of measuring galactic redshift can be broken down into four main stages: Observation, Data Acquisition, Data Reduction, and Spectral Analysis. Each stage is critical for obtaining a high-fidelity spectrum from which an accurate redshift can be derived.

## Workflow for Spectroscopic Redshift Measurement

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Caption: High-level workflow for measuring galactic redshift.

# Experimental Protocols

This section details the methodologies for acquiring and processing the necessary data.

## Protocol 1: Observation and Data Acquisition

Objective: To collect the spectrum of the target galaxy along with all necessary calibration frames using a long-slit spectrograph.[9]

Instrumentation:

- A research-grade telescope with a diameter of at least 2 meters.
- A long-slit optical spectrograph equipped with a CCD detector.
- Grating selected to cover a wavelength range that includes prominent absorption features (e.g., 3500 Å to 7000 Å).[9]
- Calibration lamps (e.g., Helium-Neon-Argon arc lamp) and a flat-field illumination source.

Methodology:

- Target Acquisition:
  - Point the telescope to the precise coordinates of the target galaxy (e.g., IC 1101: RA 15h 10m 56.1s, Dec +05° 44' 41").[7]
  - Align the galaxy's nucleus within the spectrograph's slit. For large galaxies, the central bulge provides the strongest signal.
  - Engage autoguiding on a nearby star to ensure the galaxy remains centered in the slit during the exposure.[10]
- Science Exposure:
  - Expose the CCD to collect the galaxy's light through the spectrograph.
  - The exposure time depends on the galaxy's brightness and telescope size. For a faint, distant galaxy, this may require multiple exposures totaling 1-3 hours.[10]

- The goal is to achieve a signal-to-noise ratio (S/N) sufficient to clearly identify absorption lines.
- Calibration Exposures:
  - Bias Frames: Take at least 10 zero-second exposures with the shutter closed. These record the electronic noise pattern of the CCD.
  - Flat-Field Frames: Take at least 10 exposures of a uniformly illuminated source (e.g., a dome flat or twilight sky). This maps the pixel-to-pixel sensitivity variations of the CCD.
  - Arc Lamp Frame: Take an exposure of a calibration arc lamp. The lamp produces emission lines at known, fixed wavelengths, which are used to calibrate the wavelength scale of the science spectrum.

## Protocol 2: Data Reduction and Calibration

Objective: To process the raw 2D spectral images into a calibrated 1D spectrum suitable for analysis. This is typically accomplished using specialized astronomical software pipelines (e.g., IRAF, PyPelt, custom Python scripts).[\[11\]](#)[\[12\]](#)[\[13\]](#)

Methodology:

- Master Calibration Frame Creation:
  - Combine all bias frames to create a master bias frame.
  - Subtract the master bias from all flat-field frames, then combine them to create a master flat.
- Science Frame Processing:
  - Subtract the master bias frame from the raw 2D science exposure.
  - Divide the bias-subtracted science frame by the master flat to correct for pixel sensitivity variations. This step also helps in removing cosmic ray hits.
- Wavelength Calibration:

- Identify the known emission lines in the 2D arc lamp spectrum.
- Fit a polynomial function that maps pixel position (on the dispersion axis) to wavelength. This creates a wavelength solution.
- Sky Subtraction and Spectrum Extraction:
  - The long-slit captures light from the galaxy as well as the foreground night sky.[\[9\]](#) Identify regions on the slit that are adjacent to the galaxy's spectrum and use them to create a model of the sky's spectrum.[\[14\]](#)
  - Subtract this sky model from the 2D science frame.[\[11\]](#)[\[14\]](#)
  - Sum the flux from the galaxy along the spatial axis of the 2D frame to collapse it into a 1D spectrum (Flux vs. Pixel).
- Final Calibration:
  - Apply the wavelength solution from step 3 to the extracted 1D spectrum, converting the x-axis from pixels to Angstroms (Å).
  - (Optional but recommended) Perform flux calibration by observing a spectrophotometric standard star and using its known spectrum to convert the galaxy's relative flux into absolute flux units.

## Data Analysis and Redshift Calculation

Objective: To identify spectral features and calculate the redshift  $z$ .

- Feature Identification:
  - Examine the calibrated 1D spectrum. For an elliptical galaxy like IC 1101, prominent absorption features are expected. Key features include the Calcium H and K lines, the G-band, and Magnesium (Mg) lines.[\[8\]](#)
- Wavelength Measurement:

- Measure the central wavelength of the identified absorption lines in your observed spectrum ( $\lambda_{\text{observed}}$ ). This can be done by fitting a Gaussian profile to the absorption feature.
- Redshift Calculation:
  - For each identified line, calculate  $z$  using the formula:  $z = (\lambda_{\text{observed}} - \lambda_{\text{rest}}) / \lambda_{\text{rest}}$ .
  - Average the  $z$  values obtained from multiple spectral lines to get a more robust final redshift measurement.

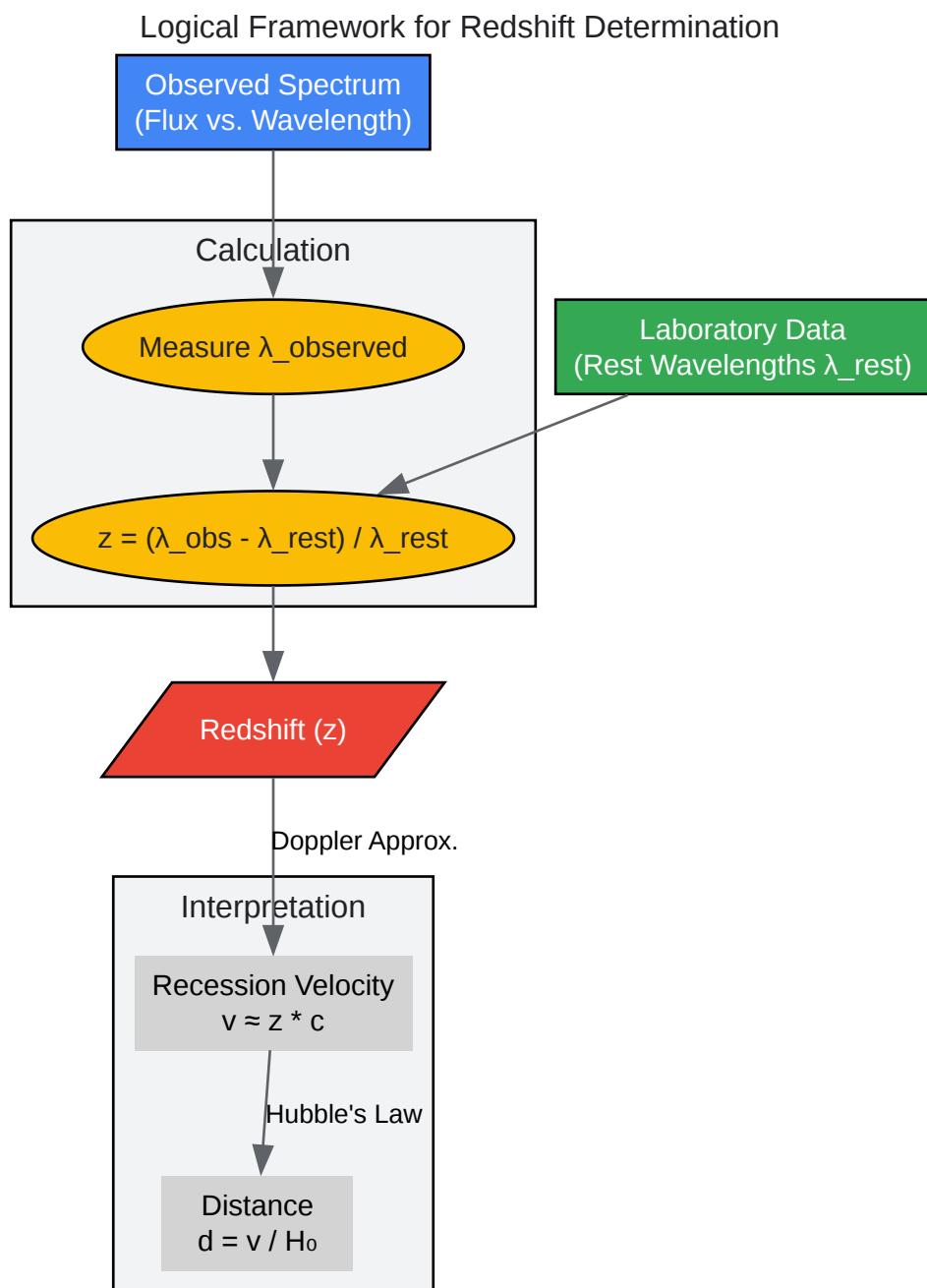
## Data Presentation

The following table provides an example calculation for a galaxy with a redshift similar to IC 1101 ( $z \approx 0.078$ ).

Spectral Feature	Rest Wavelength ( $\lambda_{\text{rest}}$ ) [Å]	Hypothetical Observed Wavelength ( $\lambda_{\text{observed}}$ ) [Å]	Calculated Redshift ( $z$ )
Calcium K (Ca II K)	3933.66	4240.81	0.07809
Calcium H (Ca II H)	3968.47	4278.36	0.07809
G-band (CH)	4307.74	4644.20	0.07811
Magnesium (Mg I)	5175.30	5579.67	0.07813
Average Redshift	0.07811		

## Logical Relationships in Redshift Determination

The determination of redshift is a logical process that connects observational data to fundamental cosmological principles.

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Caption: The logical flow from observation to cosmological interpretation.

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